

# Wkymvm-NH2 TFA: Application Notes and Protocols for Cell Culture

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## Compound of Interest

Compound Name: Wkymvm-NH2 tfa

Cat. No.: B15607321

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## Introduction

**Wkymvm-NH2 TFA** is a synthetic hexapeptide (Trp-Lys-Tyr-Met-Val-D-Met-NH<sub>2</sub>) that acts as a potent agonist for formyl peptide receptors (FPRs), a class of G protein-coupled receptors involved in innate immunity and inflammatory responses.<sup>[1][2][3]</sup> It exhibits a strong affinity for FPR2 (also known as FPRL1), with weaker affinity for FPR1 and FPR3.<sup>[1][3]</sup> The activation of these receptors by **Wkymvm-NH2 TFA** triggers a cascade of intracellular signaling events, leading to a variety of cellular responses, including chemotaxis, proliferation, superoxide production, and cytokine release.<sup>[1][4]</sup> These properties make **Wkymvm-NH2 TFA** a valuable tool for studying inflammatory processes, immune cell function, and for the development of novel therapeutics for a range of diseases, including inflammatory disorders and cancer.<sup>[1][2][3]</sup>

This document provides detailed application notes and experimental protocols for the use of **Wkymvm-NH2 TFA** in cell culture.

## Data Presentation

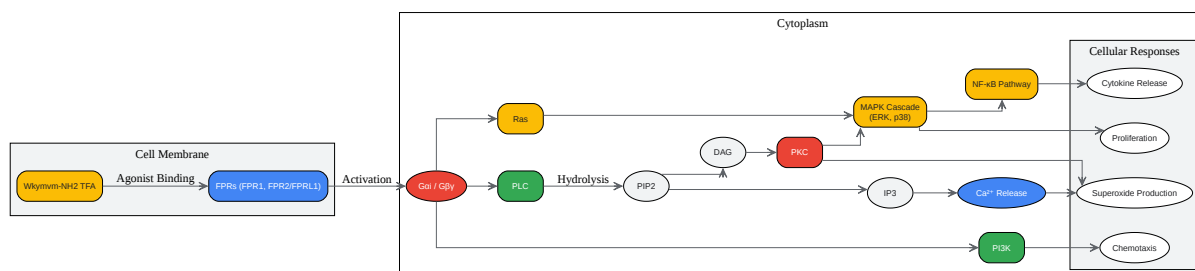
### Table 1: In Vitro Efficacy of Wkymvm-NH2 TFA

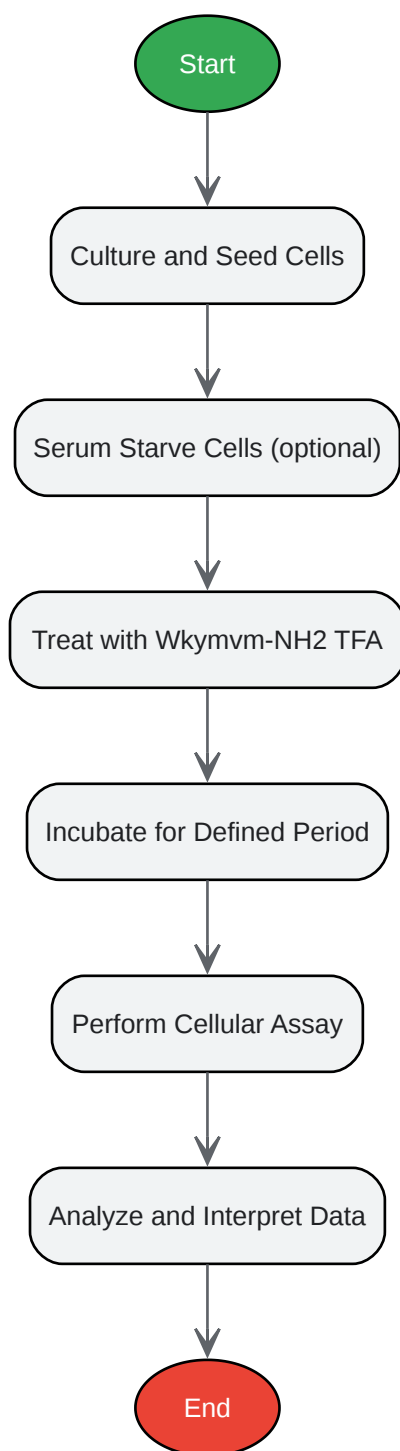
Parameter	Cell Line	Receptor(s)	EC50 Value	Effective Concentration	Reference
Calcium Mobilization	HL-60 cells expressing FPR2	FPR2	2 nM	-	[5]
Calcium Mobilization	HL-60 cells expressing FPR3	FPR3	80 nM	-	[5]
Calcium Mobilization	FPR-expressing RBL-2H3 cells	FPR1	47 nM	-	[6]
Calcium Mobilization	mFPR-expressing RBL cells	mFPR	1.5 nM	-	[7]
Superoxide Production	Neutrophils	FPRL1/FPRL2	75 nM	-	[8]
Chemotaxis	HL-60 cells expressing FPRL2	FPRL2	-	10 - 50 nM	[8]
Cell Proliferation	Caco-2 cells	FPRs	-	10 - 1000 nM	[4]

## Signaling Pathways

**Wkymvm-NH2 TFA** binding to FPRs initiates a variety of downstream signaling cascades. The primary pathways involved are the Phosphoinositide 3-kinase (PI3K), Phospholipase C (PLC), and Mitogen-activated protein kinase (MAPK) pathways.

## Wkymvm-NH2 TFA Signaling Cascade





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